

how to minimize homocoupling of 3-Fluoro-4-biphenylboronic acid

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Compound of Interest

Compound Name: *3-Fluoro-4-biphenylboronic acid*

Cat. No.: *B1358616*

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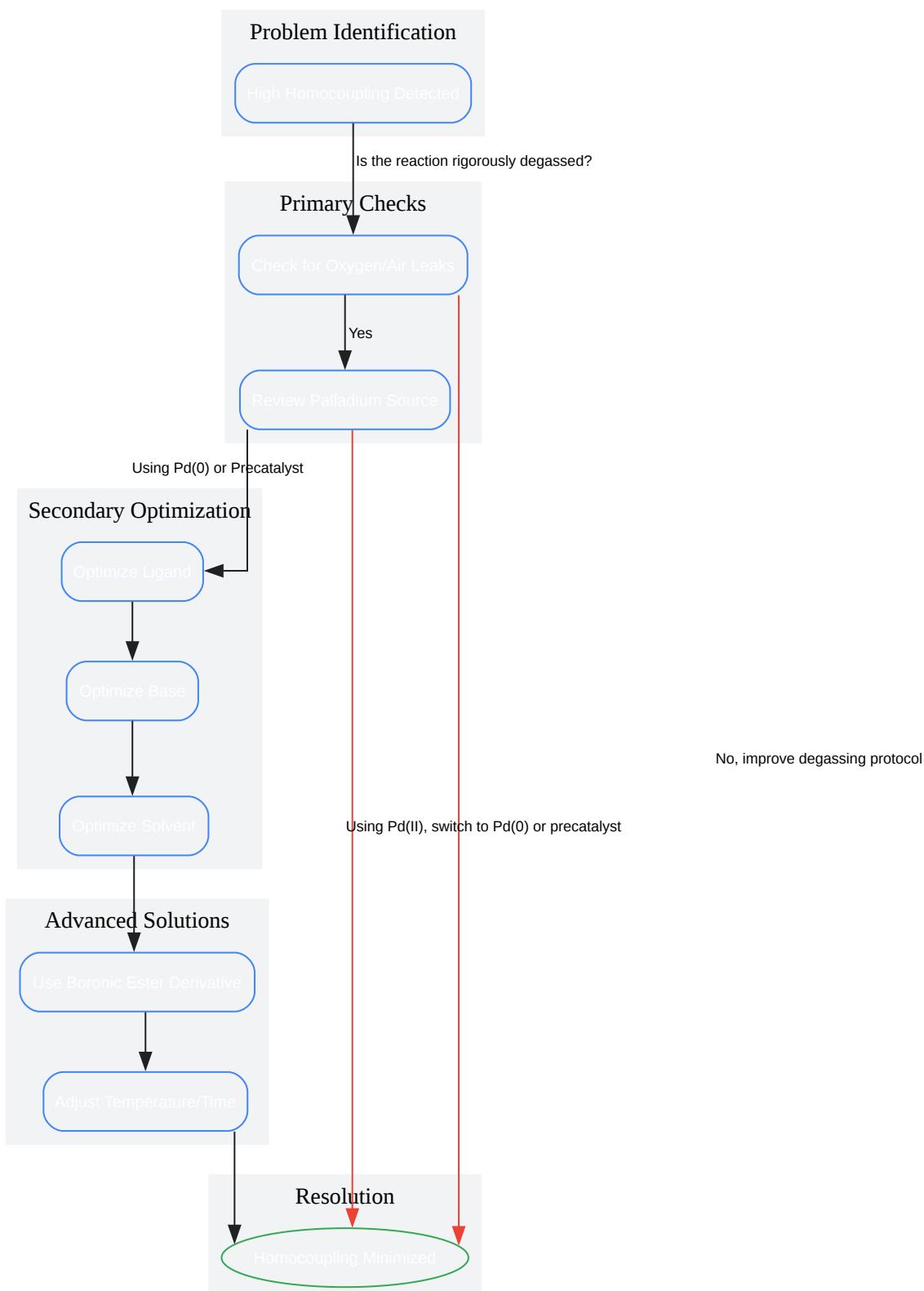
Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) for the Suzuki-Miyaura cross-coupling reaction, with a specific focus on minimizing the homocoupling of **3-Fluoro-4-biphenylboronic acid**.

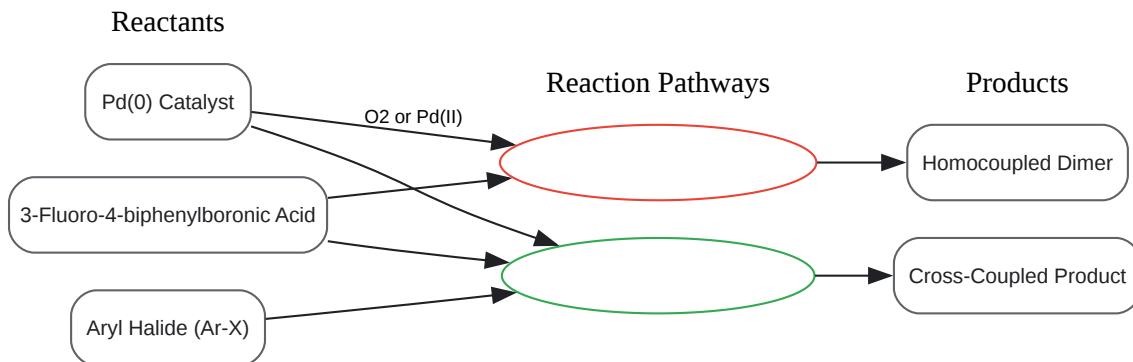
Troubleshooting Guide: Minimizing Homocoupling of 3-Fluoro-4-biphenylboronic Acid

Homocoupling of boronic acids is a prevalent side reaction in Suzuki-Miyaura coupling, leading to the formation of symmetrical biaryl impurities. This not only diminishes the yield of the desired cross-coupled product but also complicates purification. This guide provides a systematic approach to diagnose and mitigate excessive homocoupling in your experiments.

Logical Workflow for Troubleshooting

The following diagram outlines a step-by-step process to identify and address the root causes of homocoupling.





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